

# Propyrisulfuron: A Comprehensive Technical Guide to its Chemical Structure and Physical Properties

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## Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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## Introduction

**Propyrisulfuron** is a sulfonylurea herbicide that effectively controls a broad spectrum of weeds in rice paddies.<sup>[1]</sup> Developed by Sumitomo Chemical, it is recognized for its efficacy against weeds that have developed resistance to other herbicides.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the chemical structure and physical properties of **Propyrisulfuron**, offering valuable data and experimental context for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

**Propyrisulfuron**, with the IUPAC name 1-(2-chloro-6-propylimidazo[1,2-b]pyridazin-3-yl)sulfonyl-3-(4,6-dimethoxypyrimidin-2-yl)urea, is a complex molecule featuring a sulfonylurea bridge connecting an imidazopyridazine and a dimethoxypyrimidine moiety.

Identifier	Value
IUPAC Name	1-(2-chloro-6-propylimidazo[1,2-b]pyridazin-3-yl)sulfonyl-3-(4,6-dimethoxypyrimidin-2-yl)urea
CAS Number	570415-88-2
Molecular Formula	C <sub>16</sub> H <sub>18</sub> ClN <sub>7</sub> O <sub>5</sub> S
Molecular Weight	455.88 g/mol
Canonical SMILES	CCCC1=CC2=N(N=C1)C(=C(S(=O)(=O)NC(=O)NC3=NC(=CC(=N3)OC)OC)C=N2)Cl
InChI Key	PYCINWWWERDNKE-UHFFFAOYSA-N

## Physical and Chemical Properties

The physical and chemical properties of **Propyrisulfuron** are critical for understanding its environmental fate, behavior, and formulation development.

Property	Value	Temperature (°C)	pH
Physical State	White solid		
Melting Point	>193.5 °C		
Boiling Point	Decomposes before boiling		
Water Solubility	0.98 mg/L	20	7
Vapor Pressure	<1.0 x 10 <sup>-5</sup> Pa	25	
Octanol-Water Partition Coefficient (log P)	2.9	25	7
Dissociation Constant (pKa)	4.89	20	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **Propyrisulfuron**, based on internationally recognized OECD guidelines.

### Melting Point Determination (OECD Guideline 102)

The melting point of **Propyrisulfuron** is determined using the capillary method with a metal block apparatus.<sup>[3][4]</sup>

- **Sample Preparation:** A small amount of finely powdered **Propyrisulfuron** is packed into a capillary tube, sealed at one end, to a height of 3-5 mm.
- **Apparatus:** A calibrated melting point apparatus with a heated metal block and a temperature sensor is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a rate of approximately 10°C/min until it is about 10°C below the expected melting point. The heating rate is then reduced to 1-2°C/min.
- **Determination:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it is completely molten are recorded as the melting range. For a pure substance like **Propyrisulfuron**, this range is typically narrow.

### Water Solubility Determination (OECD Guideline 105 - Flask Method)

The flask method is suitable for determining the water solubility of substances like **Propyrisulfuron**, which have a solubility greater than  $10^{-2}$  g/L.<sup>[5][6][7]</sup>

- **Apparatus:** A constant temperature water bath, flasks with stoppers, a magnetic stirrer, and an analytical instrument for quantification (e.g., HPLC).
- **Procedure:** An excess amount of **Propyrisulfuron** is added to a known volume of distilled water in a flask. The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) until equilibrium is reached. The time to reach equilibrium should be determined in a preliminary test.

- Sample Analysis: After equilibrium, the solution is allowed to stand to let undissolved particles settle. An aliquot of the clear supernatant is carefully removed, filtered if necessary, and the concentration of **Propyrisulfuron** is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Calculation: The water solubility is reported as the average of at least three replicate determinations.

## Octanol-Water Partition Coefficient (log P) Determination (OECD Guideline 107 - Shake Flask Method)

The shake flask method is a straightforward approach for determining the octanol-water partition coefficient for substances with a log P value in the range of -2 to 4.[8][9][10]

- Preparation: n-Octanol and water are mutually saturated before the experiment. A stock solution of **Propyrisulfuron** is prepared in n-octanol.
- Procedure: A known volume of the n-octanol stock solution and a known volume of water are placed in a vessel. The vessel is shaken in a mechanical shaker at a constant temperature (e.g., 25°C) until partitioning equilibrium is achieved.
- Phase Separation and Analysis: The mixture is centrifuged to ensure complete separation of the two phases. The concentration of **Propyrisulfuron** in both the n-octanol and water phases is determined using an appropriate analytical method like HPLC.
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of **Propyrisulfuron** in the n-octanol phase to its concentration in the aqueous phase. The logarithm of P (log P) is then reported.

## Vapor Pressure Determination (OECD Guideline 104 - Static Method)

The static method directly measures the vapor pressure of a substance in equilibrium with its solid or liquid phase in a closed system.[11][12]

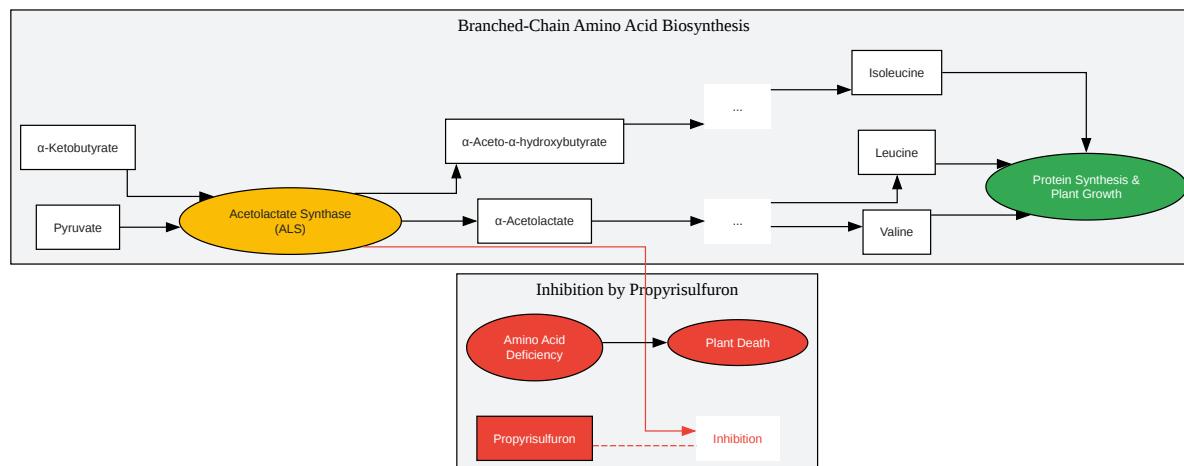
- Apparatus: A constant temperature sample cell connected to a pressure measuring device (manometer). The system must be vacuum-tight.

- Procedure: A sample of **Propyrisulfuron** is placed in the sample cell. The system is evacuated to remove air. The sample is then heated to and maintained at a specific temperature until the vapor pressure reaches equilibrium.
- Measurement: The equilibrium vapor pressure is read directly from the manometer. This measurement is repeated at several different temperatures to establish the vapor pressure curve.

## Visualizations

### Mode of Action: Acetolactate Synthase (ALS) Inhibition

**Propyrisulfuron**'s herbicidal activity stems from its inhibition of the enzyme Acetolactate Synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. By blocking this pathway, **Propyrisulfuron** deprives the plant of essential amino acids, leading to the cessation of growth and eventual death.

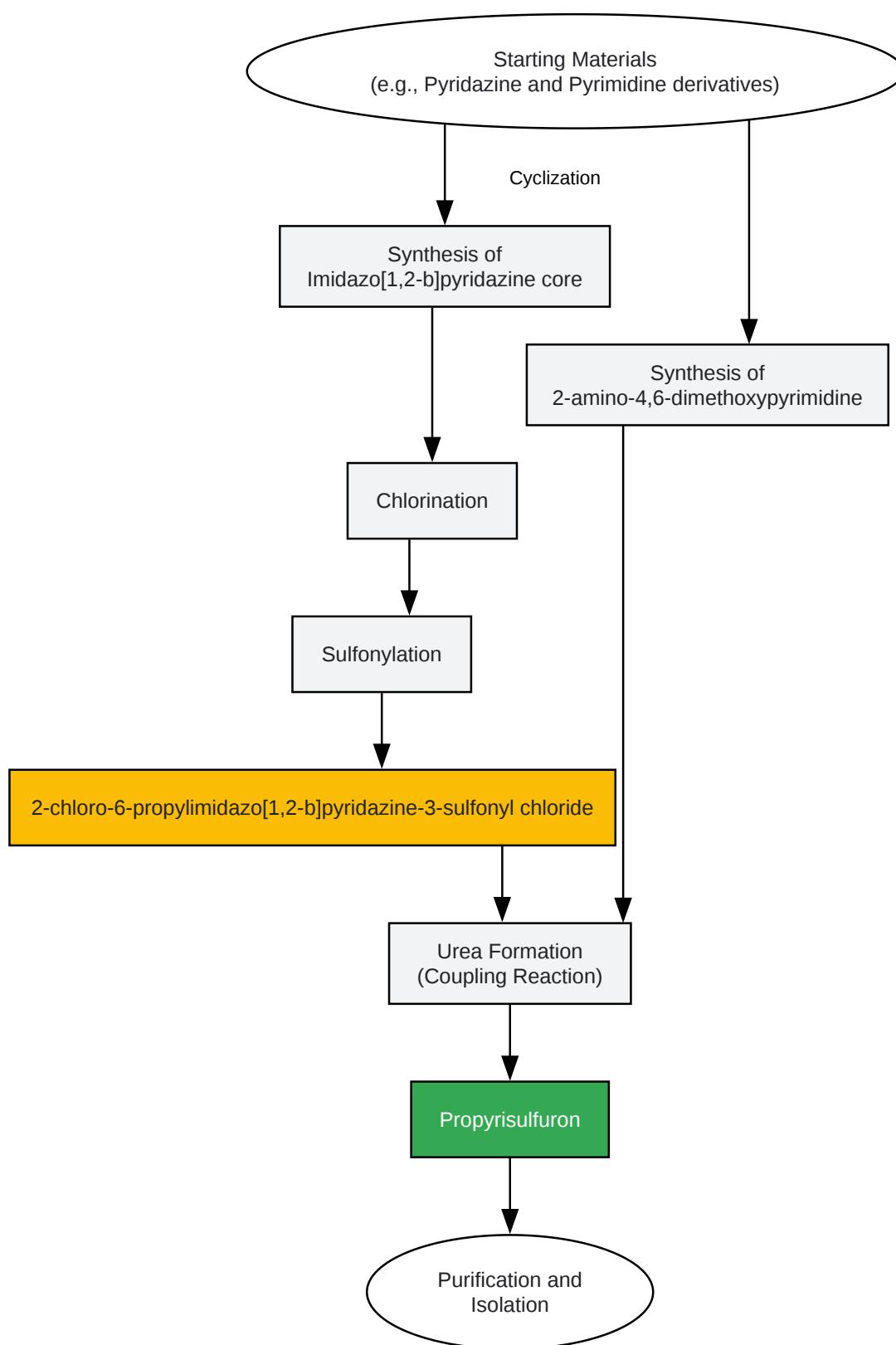


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Caption: **Propyrisulfuron** inhibits ALS, blocking amino acid synthesis and leading to plant death.

## General Synthesis Workflow

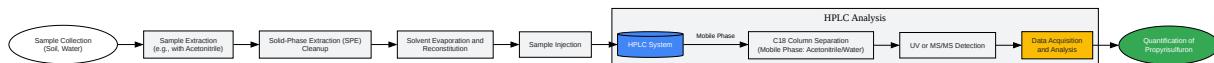
The synthesis of **Propyrisulfuron** involves a multi-step process, beginning with the formation of the core heterocyclic structures, followed by sulfonation and coupling to form the final sulfonylurea product.<sup>[2]</sup>

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Caption: A generalized workflow for the chemical synthesis of **Propyrisulfuron**.

# Analytical Workflow: HPLC Method for Propylsulfuron Analysis

High-Performance Liquid Chromatography (HPLC) is a common analytical technique for the quantification of **Propylsulfuron** in environmental samples. The following diagram illustrates a typical workflow.



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Caption: A typical workflow for the analysis of **Propylsulfuron** using HPLC.

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